

An In-depth Technical Guide on 2-Cyclopentyloxy-benzaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Cyclopentyloxy-benzaldehyde

Cat. No.: B136491

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the physicochemical properties of **2-Cyclopentyloxy-benzaldehyde**, a compound of interest in medicinal chemistry. This document summarizes its core molecular data and presents generalized experimental workflows for its characterization, alongside a conceptual signaling pathway where it may exert biological activity.

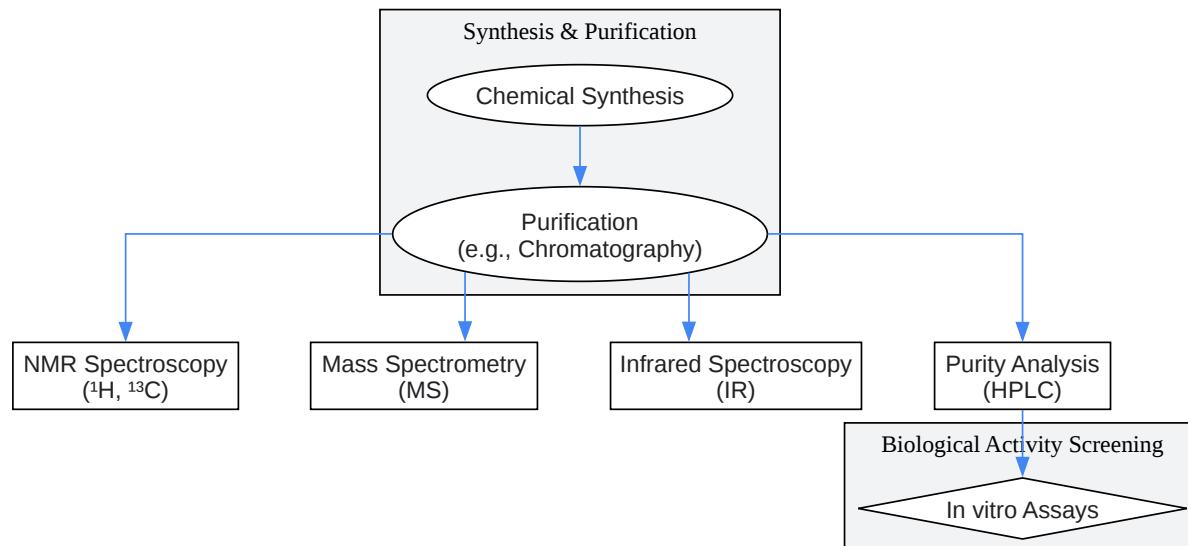
Core Molecular Data

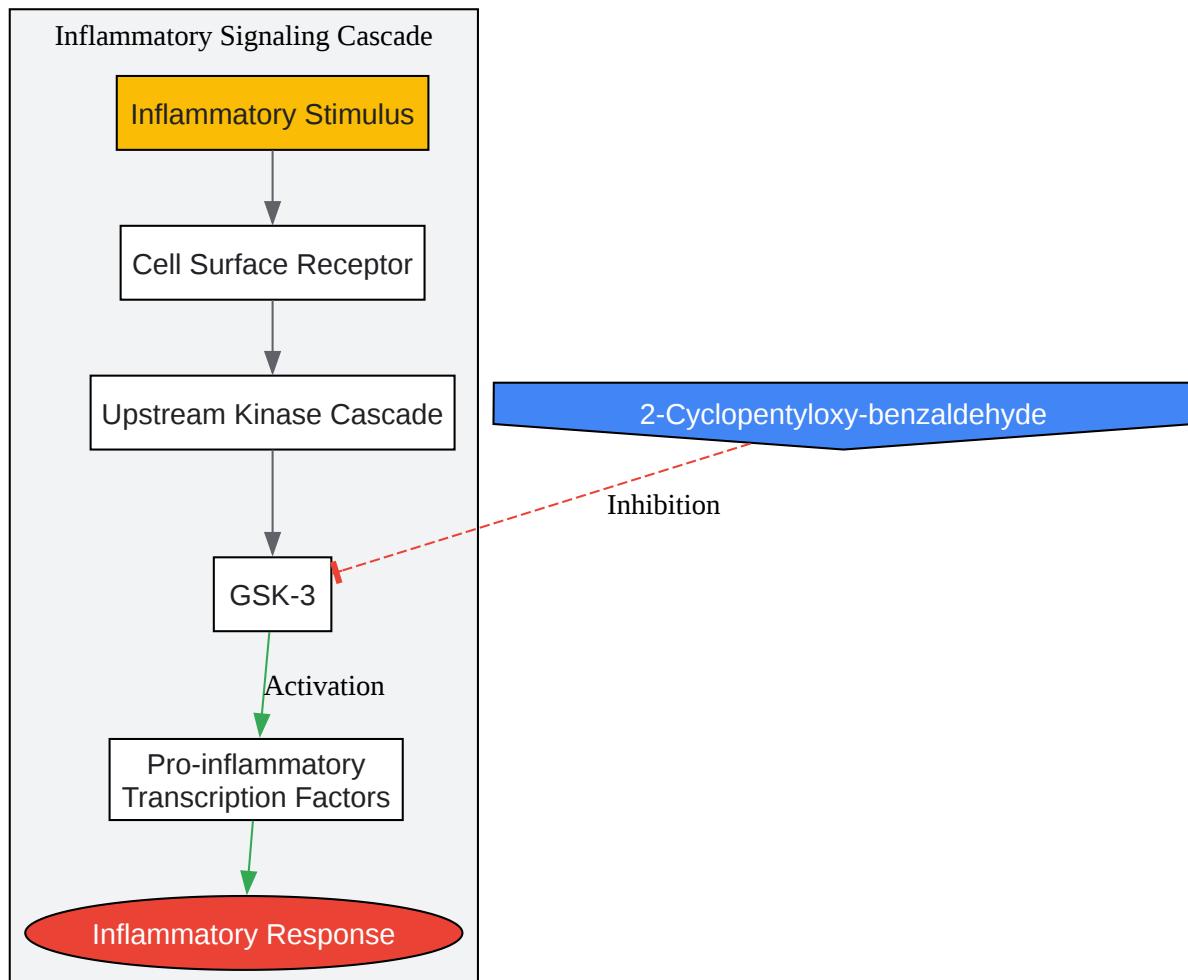
2-Cyclopentyloxy-benzaldehyde is an aromatic aldehyde derivative. Its fundamental molecular properties are essential for a range of applications, from reaction stoichiometry to analytical characterization. The molecular formula and weight are summarized below.

Property	Value
Chemical Formula	C ₁₂ H ₁₄ O ₂
Molecular Weight	190.24 g/mol
CAS Number	145742-38-7

Experimental Protocols & Characterization Workflow

While specific, detailed experimental protocols for **2-Cyclopentyloxy-benzaldehyde** are not publicly available, a standard workflow for the characterization of a novel or synthesized chemical compound would typically follow the logical progression outlined below. This workflow ensures the verification of the compound's identity, purity, and structural integrity.





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [An In-depth Technical Guide on 2-Cyclopentyloxy-benzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b136491#2-cyclopentyloxy-benzaldehyde-molecular-weight-and-formula\]](https://www.benchchem.com/product/b136491#2-cyclopentyloxy-benzaldehyde-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com